

Lactobionic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lactobionic Acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **lactobionic acid**, a versatile polyhydroxy acid with significant applications in the pharmaceutical, cosmetic, and research sectors. This document details its fundamental properties, mechanisms of action, and relevant experimental methodologies.

Core Properties of Lactobionic Acid

Lactobionic acid (4-O- β -D-galactopyranosyl-D-gluconic acid) is a disaccharide formed from the oxidation of lactose. It consists of a galactose moiety linked to a gluconic acid molecule.^[1] Its key physicochemical properties are summarized in the table below.

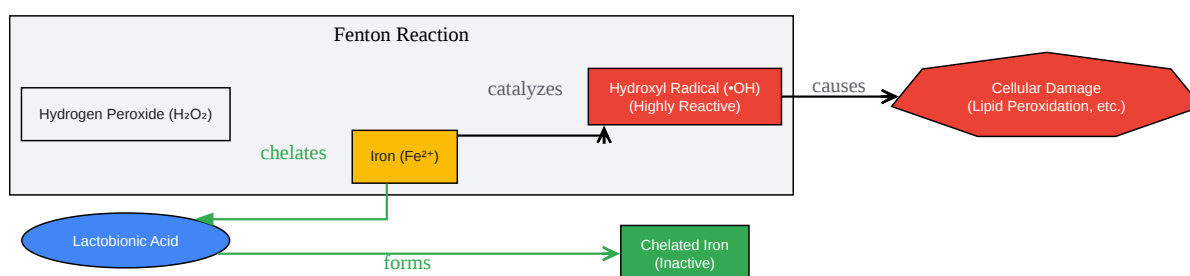
Property	Value	References
CAS Number	96-82-2	^{[2][3][4][5][6][7]}
Molecular Formula	C ₁₂ H ₂₂ O ₁₂	^{[3][4][6][7]}
Molecular Weight	358.30 g/mol	^{[3][4][7][8][9]}
Appearance	White crystalline powder	^[9]
Melting Point	113-118 °C	^[9]
Solubility	Soluble in water	^[7]

Key Mechanisms and Signaling Pathways

Lactobionic acid exhibits several biological activities that are of high interest in research and drug development. These include antioxidant effects, inhibition of matrix metalloproteinases (MMPs), and targeted delivery to hepatocytes.

Antioxidant Mechanism

Lactobionic acid functions as a potent antioxidant through its iron-chelating properties. By binding to iron, it inhibits the formation of highly reactive hydroxyl radicals via the Fenton reaction, thereby protecting tissues from oxidative damage.[10] This mechanism is crucial in its application in cosmetics for preventing photoaging and in organ preservation solutions to mitigate reperfusion injury.[2][10]

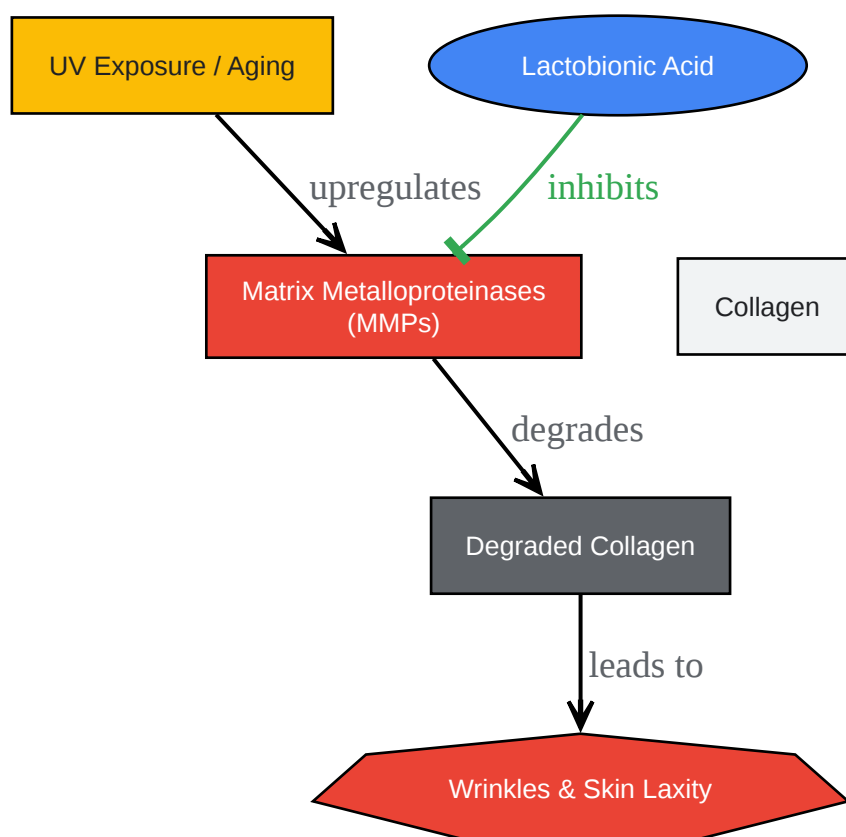


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Caption: Antioxidant mechanism of **lactobionic acid** via iron chelation.

Matrix Metalloproteinase (MMP) Inhibition

Lactobionic acid is a known inhibitor of matrix metalloproteinases (MMPs), which are enzymes responsible for the degradation of extracellular matrix components like collagen.[2] [11] By inhibiting MMPs, **lactobionic acid** helps to prevent the breakdown of collagen, a key factor in skin aging and wrinkling.[1] This makes it a valuable ingredient in anti-aging skincare formulations.[2]

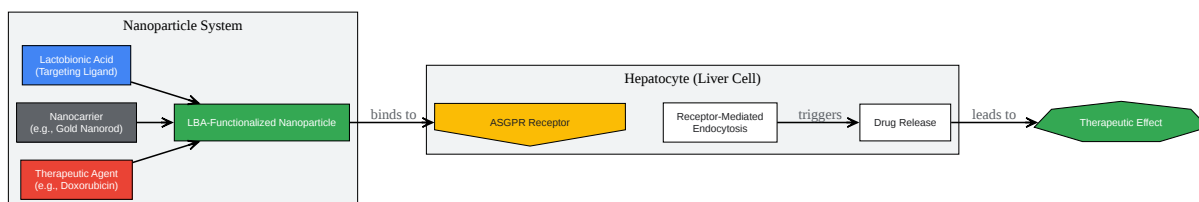


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Caption: Inhibition of collagen degradation by **lactobionic acid**.

Hepatocyte-Targeted Drug Delivery

The galactose moiety of **lactobionic acid** is recognized by the asialoglycoprotein receptor (ASGPR), which is highly expressed on the surface of hepatocytes.[5] This specific interaction allows for the targeted delivery of nanoparticles and drug conjugates functionalized with **lactobionic acid** to liver cells.[5][8][12] This approach is being explored for the treatment of hepatocellular carcinoma and other liver diseases.[5]



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Caption: Targeted drug delivery to hepatocytes using LBA.

Experimental Protocols

This section outlines methodologies for the synthesis and analysis of **lactobionic acid's** biological activities.

Catalytic Oxidation Synthesis of Lactobionic Acid

This protocol describes a common chemical synthesis method for producing **lactobionic acid** from lactose.^[13]

- **Catalyst Preparation:** Gold nanoparticles are prepared and deposited on a support carrier such as Al₂O₃.^[13]
- **Reaction Setup:** A 0.1 M solution of lactose in water is prepared in a reaction vessel equipped with a magnetic stirrer, pH meter, and an air/oxygen inlet. The gold catalyst (e.g., 2 g) is added to the solution.^[13]
- **Oxidation Reaction:** The reaction mixture is heated to 80°C with constant stirring (600 rpm). The pH is maintained at 9 by the controlled addition of 0.1 M KOH.^[13] Air or oxygen is bubbled through the mixture. The reaction proceeds for approximately 2 hours, indicated by a drop in pH to around 4.^[13]

- **Product Isolation:** The catalyst is removed from the solution by filtration. The resulting **lactobionic acid** solution is then purified.[\[13\]](#)
- **Purification and Crystallization:** The filtrate can be treated with an ion-exchange resin to remove metal ions.[\[14\]](#) The purified solution is concentrated, and **lactobionic acid** is precipitated by adding ethanol. The resulting crystals are centrifuged, washed with ethanol, and dried.[\[13\]](#)

In Vitro MMP Inhibition Assay

This protocol provides a general framework for assessing the MMP inhibitory activity of **lactobionic acid**, based on fluorogenic substrate assays.[\[15\]](#)

- **Reagents and Materials:**
 - Recombinant human MMP enzyme (e.g., MMP-1, MMP-9).
 - Fluorogenic MMP substrate (e.g., Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH₂).
 - Assay buffer (e.g., Tris-HCl, CaCl₂, ZnCl₂).
 - **Lactobionic acid** solutions at various concentrations.
 - A known MMP inhibitor as a positive control (e.g., phenanthroline).[\[2\]](#)
 - 96-well microplate and a fluorescence plate reader.
- **Assay Procedure:**
 - In a 96-well plate, add the assay buffer.
 - Add varying concentrations of **lactobionic acid** to the experimental wells. Add the positive control and a vehicle control to their respective wells.
 - Add the MMP enzyme to all wells except the blank control and incubate for a predetermined time (e.g., 15 minutes) at 37°C to allow the inhibitor to interact with the enzyme.

- Initiate the reaction by adding the fluorogenic substrate to all wells.
- Immediately measure the fluorescence intensity over time using a plate reader (e.g., excitation at 328 nm, emission at 393 nm).
- Data Analysis:
 - Calculate the rate of substrate cleavage (increase in fluorescence) for each condition.
 - Determine the percentage of MMP inhibition for each concentration of **lactobionic acid** relative to the vehicle control.
 - Calculate the IC₅₀ value, which is the concentration of **lactobionic acid** that causes 50% inhibition of the MMP activity.

Antimicrobial Activity Assay (Agar Diffusion Method)

This protocol is adapted for testing the antimicrobial properties of materials incorporating **lactobionic acid**, such as electrospun nanofibers.[16]

- Bacterial Culture Preparation: Prepare a suspension of the test bacterium (e.g., *Staphylococcus aureus*) in a saline solution, adjusted to a concentration of 10⁸ CFU/mL.[16]
- Plate Inoculation: Inoculate the surface of a suitable agar medium (e.g., Brain Heart Infusion agar) evenly with the bacterial suspension using a sterile swab.[16]
- Sample Application: Place sterile disks of the material containing **lactobionic acid** (and a negative control without LBA) onto the surface of the inoculated agar plates.[16]
- Incubation: Incubate the plates overnight at 37°C.[16]
- Zone of Inhibition Measurement: After incubation, measure the diameter of the clear zone around each disk where bacterial growth has been inhibited. The size of the zone corresponds to the antimicrobial activity.[16]

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References

- 1. esycif8nzka.exactdn.com [esycif8nzka.exactdn.com]
- 2. qvsiete.com [qvsiete.com]
- 3. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 4. mdpi.com [mdpi.com]
- 5. Exploiting the bioengineering versatility of lactobionic acid in targeted nanosystems and biomaterials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Multi-Enzymatic Synthesis of Lactobionic Acid Using Wood-Degrading Enzymes Produced by White Rot Fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 7. agscientific.com [agscientific.com]
- 8. walshmedicalmedia.com [walshmedicalmedia.com]
- 9. klinikally.com [clinkally.com]
- 10. equalrxnskin.com [equalrxnskin.com]
- 11. agscientific.com [agscientific.com]
- 12. Frontiers | Lactobionic Acid-Navigated Gold Nanorods With Light-Triggered “on-Demand” Drug Release for Synergistic Photothermal-Chemotherapy [frontiersin.org]
- 13. essuir.sumdu.edu.ua [essuir.sumdu.edu.ua]
- 14. CN102875612A - Method for preparing lactobionic acid and lactobionate through catalytic oxidation - Google Patents [patents.google.com]
- 15. Assessment of Synthetic Matrix Metalloproteinase Inhibitors by Fluorogenic Substrate Assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Electrospun nanofibers incorporating lactobionic acid as novel active packaging materials: biological activities and toxicological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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